

Technical Support Center: Supercritical Fluid Dyeing with Disperse Red 167

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Compound of Interest

Compound Name: Disperse Red 167

Cat. No.: B1346997

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Welcome to the technical support center for supercritical fluid dyeing (SFD) with **Disperse Red 167**. This resource is designed for researchers, scientists, and drug development professionals to address common challenges and provide clear guidance for your experiments.

Troubleshooting Guide

This guide addresses specific issues that may arise during the supercritical fluid dyeing of substrates with **Disperse Red 167**.

Problem	Possible Cause	Suggested Solution
Low Color Yield (Pale Dyeing)	Insufficient Dye Solubility: The solubility of Disperse Red 167 in supercritical CO2 is a critical factor. Low pressure or temperature can lead to poor dye dissolution.[1][2]	Increase the dyeing pressure and temperature. Higher pressure increases the density of the supercritical CO2, enhancing its solvent power.[1][3] Higher temperatures can also improve solubility and dye uptake.[1][3] Refer to the solubility data in Table 1 for optimal conditions.
Sub-optimal Dyeing Time: The dyeing process may not have reached equilibrium.	Increase the dyeing duration. For polyester, dyeing can reach equilibrium after 60 minutes at temperatures between 120-130°C and a pressure of 20 MPa.[4]	
Uneven Dyeing (Poor Levelness)	Inadequate Fluid Circulation: Poor circulation of the supercritical fluid can lead to uneven distribution of the dye on the substrate.	Ensure proper agitation or circulation of the supercritical fluid within the dyeing vessel. [2] An improved beam design with perforations for fabric winding can enhance leveling properties.[5]
Incorrect Loading of Substrate: Improperly wound fabric can impede uniform dye penetration.	Ensure the textile to be dyed is wrapped evenly on a dyeing beam to facilitate equal access of the supercritical fluid.[6]	

Poor Colorfastness	Surface-Deposited Dye: Residual dye particles adhering to the surface of the dyed fabric can negatively impact rubbing fastness.[2]	Perform a post-dyeing reduction clearing process to remove any surface-deposited dye.[2][7] A typical procedure involves treating the fabric with a solution of sodium dithionite and sodium hydroxide.[2][7]
Dye Degradation: At temperatures above 120°C, Disperse Red 167 may undergo thermal decomposition, which could potentially affect its fastness properties.[8]	Maintain the dyeing temperature at or below 120°C to prevent thermal decomposition of the dye.[8]	
Changes in Fiber Properties	Polymer Plasticization: Supercritical CO2 can cause swelling and plasticization of polyester fibers, potentially altering their physical properties.[8]	The presence of Disperse Red 167 during the dyeing process has been shown to mitigate the decrease in crystallinity, orientation, and tensile strength of PET fibers compared to treatment with supercritical CO2 alone.[8][9] Therefore, ensuring an adequate dye concentration can help preserve fiber integrity.

Frequently Asked Questions (FAQs)

Q1: What are the optimal temperature and pressure ranges for dyeing with **Disperse Red 167** in supercritical CO2?

A1: The optimal conditions for dyeing with **Disperse Red 167** in supercritical CO2 typically range from 120°C to 160°C and pressures from 12 MPa to 25 MPa.[8][9] Increasing both temperature and pressure generally leads to higher dye solubility and uptake.[1][3] However, it

is important to note that the thermal decomposition temperature of **Disperse Red 167** can be lower in supercritical CO₂, particularly at temperatures above 120°C.[8]

Q2: How does the solubility of **Disperse Red 167** in supercritical CO₂ affect the dyeing process?

A2: The solubility of the dye is a crucial factor that directly impacts the color yield and quality of the dyeing.[1] Poor solubility will result in a lower concentration of the dye in the supercritical fluid, leading to lighter shades on the fabric. The solubility of **Disperse Red 167** increases with increasing pressure and temperature.[1]

Q3: Can **Disperse Red 167** be recycled after the dyeing process?

A3: Yes, studies have shown that **Disperse Red 167** can be recycled. Dyeing experiments conducted with recycled **Disperse Red 167** samples have demonstrated similar colorimetric values and colorfastness properties to the original dye.[8] This is a significant advantage of supercritical fluid dyeing, contributing to its sustainability.[6][10]

Q4: Does supercritical CO₂ dyeing with **Disperse Red 167** affect the properties of polyester fibers?

A4: Supercritical CO₂ treatment alone can lead to a decrease in the crystallinity, orientation, and tensile strength of polyester (PET) fibers.[8][9] However, when PET fibers are treated with **Disperse Red 167** in supercritical CO₂ at 120°C and 25 MPa, these properties are relatively improved compared to treatment without the dye.[8][9]

Q5: Is a post-treatment step necessary after dyeing with **Disperse Red 167** in supercritical CO₂?

A5: Yes, a reduction clearing process is recommended to remove any dye particles that are not fixed within the fiber and are merely adhering to the surface.[2][7] This step is crucial for achieving good rubbing fastness.[2]

Quantitative Data

Table 1: Solubility of **Disperse Red 167** in Supercritical CO₂

Temperature (K)	Pressure (MPa)	Solubility (mol fraction x 10 ⁷)
333.15	12	0.0929
333.15	24	21.2
363.15	12 - 24	Data not specified, but solubility increases with pressure.
393.15	12 - 24	Data not specified, but solubility increases with pressure.

Source: Adapted from Kong et al.[1]

Table 2: Typical Supercritical Fluid Dyeing Parameters for Disperse Dyes on Polyester

Parameter	Range
Temperature	80 - 120 °C[11]
Pressure	20 - 25 MPa[2][11]
Dyeing Time	60 - 90 minutes[11]

Experimental Protocols

Protocol 1: Supercritical CO2 Dyeing of Polyester Fabric with **Disperse Red 167**

Objective: To dye polyester fabric using **Disperse Red 167** in a supercritical CO2 medium.

Materials & Equipment:

- Pre-cleaned polyester fabric
- **Disperse Red 167** (fine powder)
- High-pressure dyeing vessel (autoclave) with temperature and pressure controls

- CO2 cylinder (purity $\geq 99.5\%$) with a high-pressure pump
- Heating system (e.g., heating jacket)
- System for pressure release and CO2 recycling

Procedure:

- **Sample Preparation:** Accurately weigh the polyester fabric sample and the required amount of **Disperse Red 167**.
- **Loading:** Place the fabric, wound on a beam, and the dye powder inside the high-pressure vessel.
- **Sealing and Purging:** Securely seal the vessel and purge the system with low-pressure CO2 gas for 2-3 minutes to remove residual air.[\[2\]](#)
- **Pressurization:** Pump liquid CO2 into the vessel until the target pressure (e.g., 25 MPa) is reached.[\[2\]](#)
- **Heating and Dyeing:** Heat the vessel to the desired dyeing temperature (e.g., 120°C) at a controlled rate (e.g., 2-3 °C/min).[\[2\]](#) Maintain these conditions for the specified dyeing duration (e.g., 60 minutes), ensuring fluid circulation for even dyeing.[\[2\]](#)
- **Cooling and Depressurization:** After the dyeing period, cool the vessel to below 50°C.[\[2\]](#) Slowly release the pressure, allowing the CO2 to return to its gaseous state and the undissolved dye to precipitate.[\[2\]](#) The gaseous CO2 can be captured for recycling.[\[2\]](#)
- **Sample Removal:** Once the vessel is fully depressurized, open it and remove the dyed fabric.

Protocol 2: Post-Dyeing Reduction Clearing

Objective: To remove unfixed dye from the surface of the dyed fabric to improve colorfastness.

Materials:

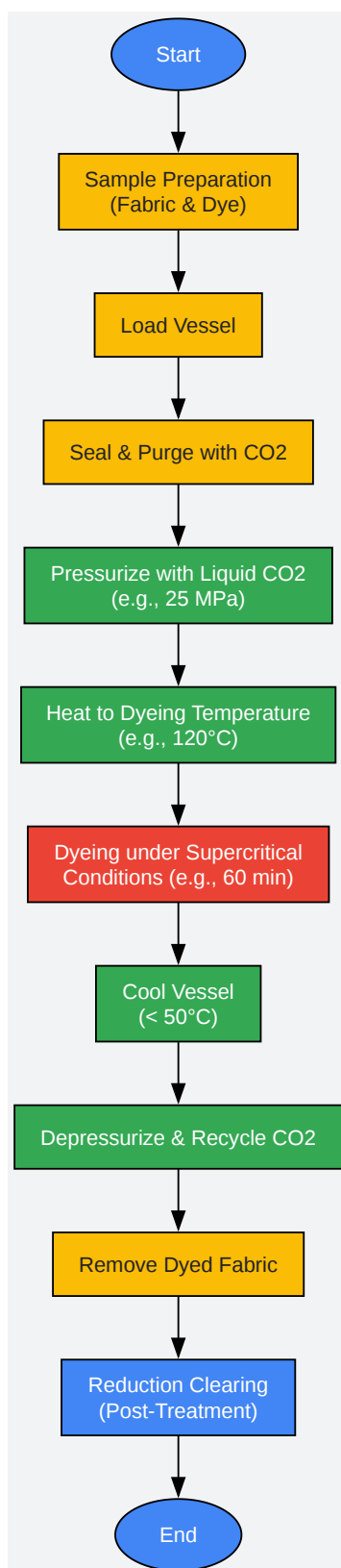
- Dyed polyester sample

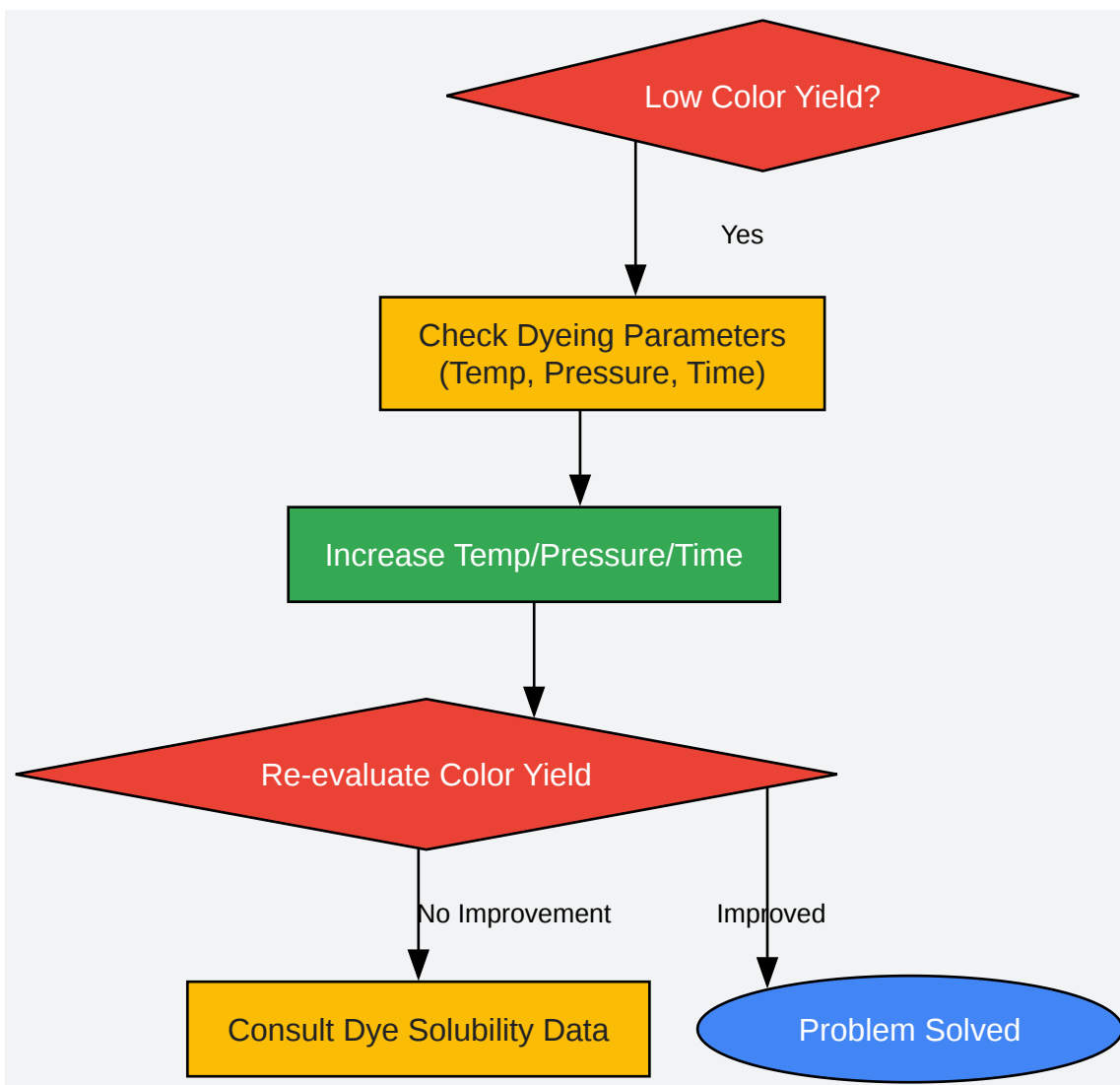
- Sodium dithionite
- Sodium hydroxide
- Deionized water
- Beaker and heating stirrer

Procedure:

- Prepare Clearing Solution: Prepare a solution containing 2 g/L sodium dithionite and 2 g/L sodium hydroxide in deionized water.[\[2\]](#)[\[7\]](#)
- Treatment: Immerse the dyed fabric in the clearing solution and heat to 60°C for 20 minutes with stirring.[\[7\]](#)
- Rinsing: Remove the fabric and rinse it thoroughly with warm, then cold deionized water until the rinsing water is clear.[\[2\]](#)
- Drying: Allow the fabric to air dry completely.[\[2\]](#)

Visualizations





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